

Oseltamivir-d3 Acid molecular weight and formula

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Compound of Interest

Compound Name: *Oseltamivir-d3 Acid*

Cat. No.: *B596441*

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Oseltamivir-d3 Acid: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Oseltamivir-d3 Acid**, a deuterated isotopologue of Oseltamivir Acid. This document details its molecular properties, analytical applications, and the mechanism of action of its non-deuterated counterpart, Oseltamivir.

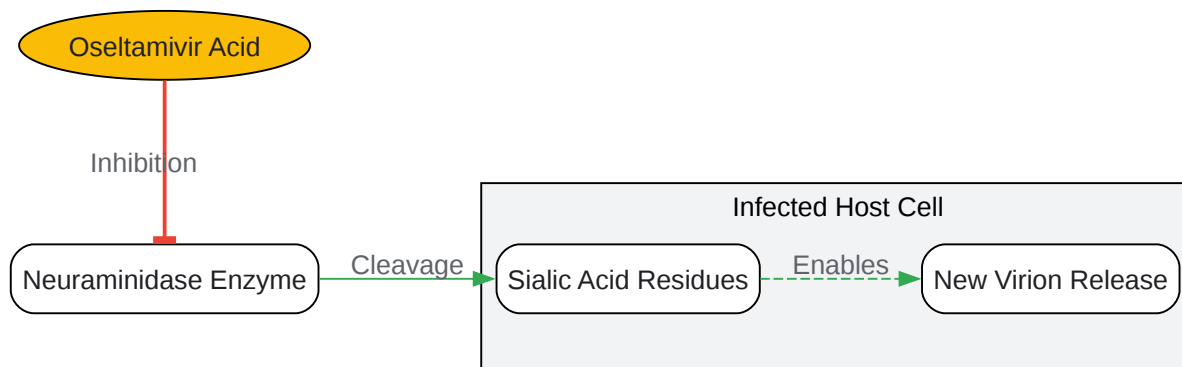
Core Molecular Data

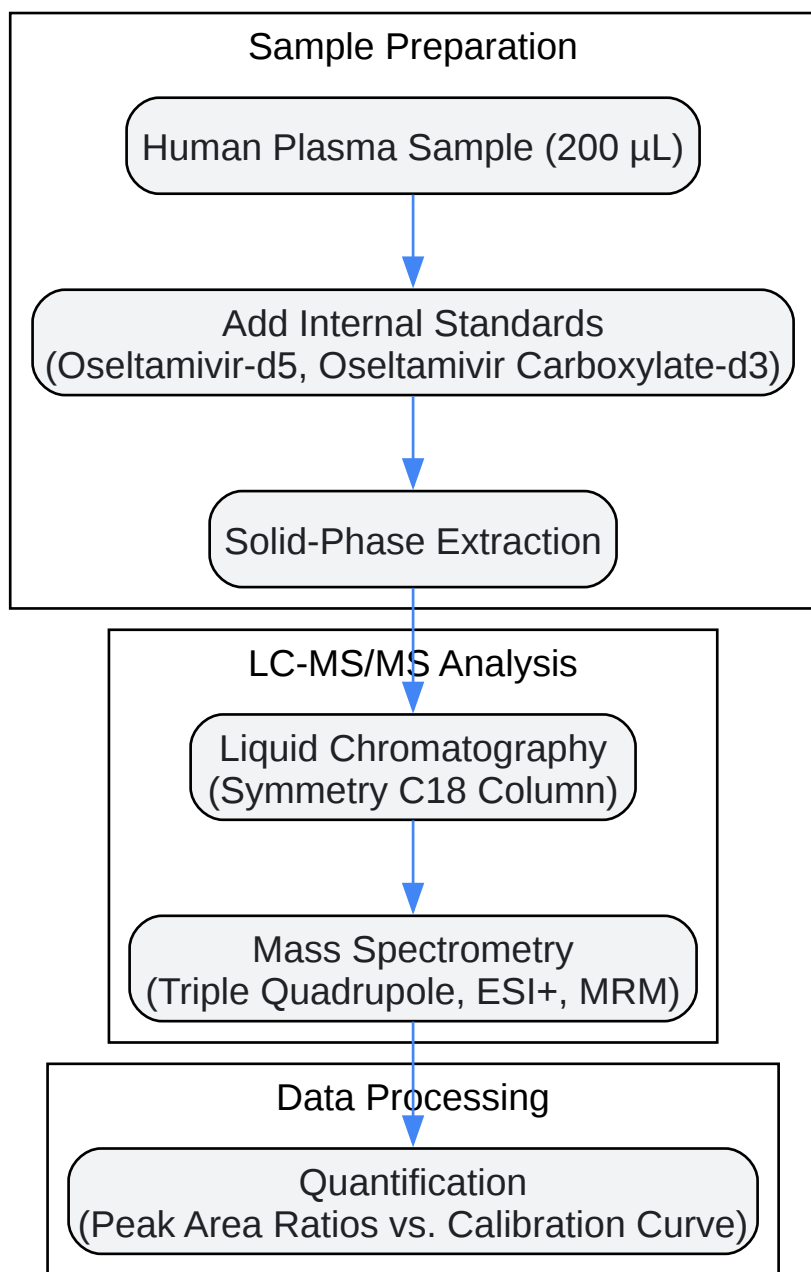
Oseltamivir-d3 Acid serves as a crucial internal standard in pharmacokinetic and bioequivalence studies of Oseltamivir, a widely used antiviral medication for the treatment and prophylaxis of influenza A and B viruses. Its deuteration provides a distinct mass signature for mass spectrometry-based quantification, ensuring high accuracy and precision in analytical methods.

Property	Value	Reference
Chemical Formula	C ₁₄ H ₂₁ D ₃ N ₂ O ₄	[1]
Molecular Weight	287.37 g/mol	[1][2][3]
CAS Number	1242184-43-5	[1][2]
Synonyms	GS-4071-d3, Oseltamivir-d3 Carboxylic Acid	[2]

Mechanism of Action: Neuraminidase Inhibition

Oseltamivir is a prodrug that is hydrolyzed in the liver to its active form, Oseltamivir Acid (Oseltamivir Carboxylate). The mechanism of action involves the competitive inhibition of the neuraminidase enzyme, which is a glycoprotein on the surface of the influenza virus.^[3]^[4] This enzyme is critical for the release of newly formed viral particles from infected host cells. By blocking the neuraminidase active site, Oseltamivir Acid prevents the cleavage of sialic acid residues on the host cell surface, thus halting the spread of the virus to other cells.^[3]^[5]





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